

An In-depth Technical Guide to 16,17-Dihydroapovincamine

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Compound of Interest

Compound Name: 16,17-Dihydroapovincamine

Cat. No.: B1436113

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Introduction

16,17-Dihydroapovincamine is a tertiary amine and a known impurity of Vincamine, a monoterpenoid indole alkaloid extracted from the leaves of the lesser periwinkle plant (*Vinca minor*). Vincamine and its semi-synthetic derivative, Vinpocetine, are recognized for their vasodilatory and nootropic properties, primarily affecting cerebral blood flow and cognitive function. Due to its structural similarity to these well-studied compounds, **16,17-Dihydroapovincamine** is of interest in the fields of pharmacology and drug development, particularly concerning the impurity profiling of Vincamine- and Vinpocetine-based therapeutics. This guide provides a comprehensive overview of the available technical information on **16,17-Dihydroapovincamine**.

Chemical and Physical Properties

Limited specific data is available for the physical properties of **16,17-Dihydroapovincamine**. The following table summarizes its key chemical identifiers.

Property	Value
CAS Number	57130-30-0
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂
Molecular Weight	338.44 g/mol
Canonical SMILES	<chem>CCC12CCN3CC4=C(C=CC=C4)N(C1=C(C2)C(=O)OC)C3</chem>
IUPAC Name	ethyl (2R,13aS,13bS)-13a-ethyl-2,3,5,6,13a,13b-hexahydro-1H-indolo[3,2,1-de]pyrido[3,2,1-ij][1][2]naphthyridine-2-carboxylate

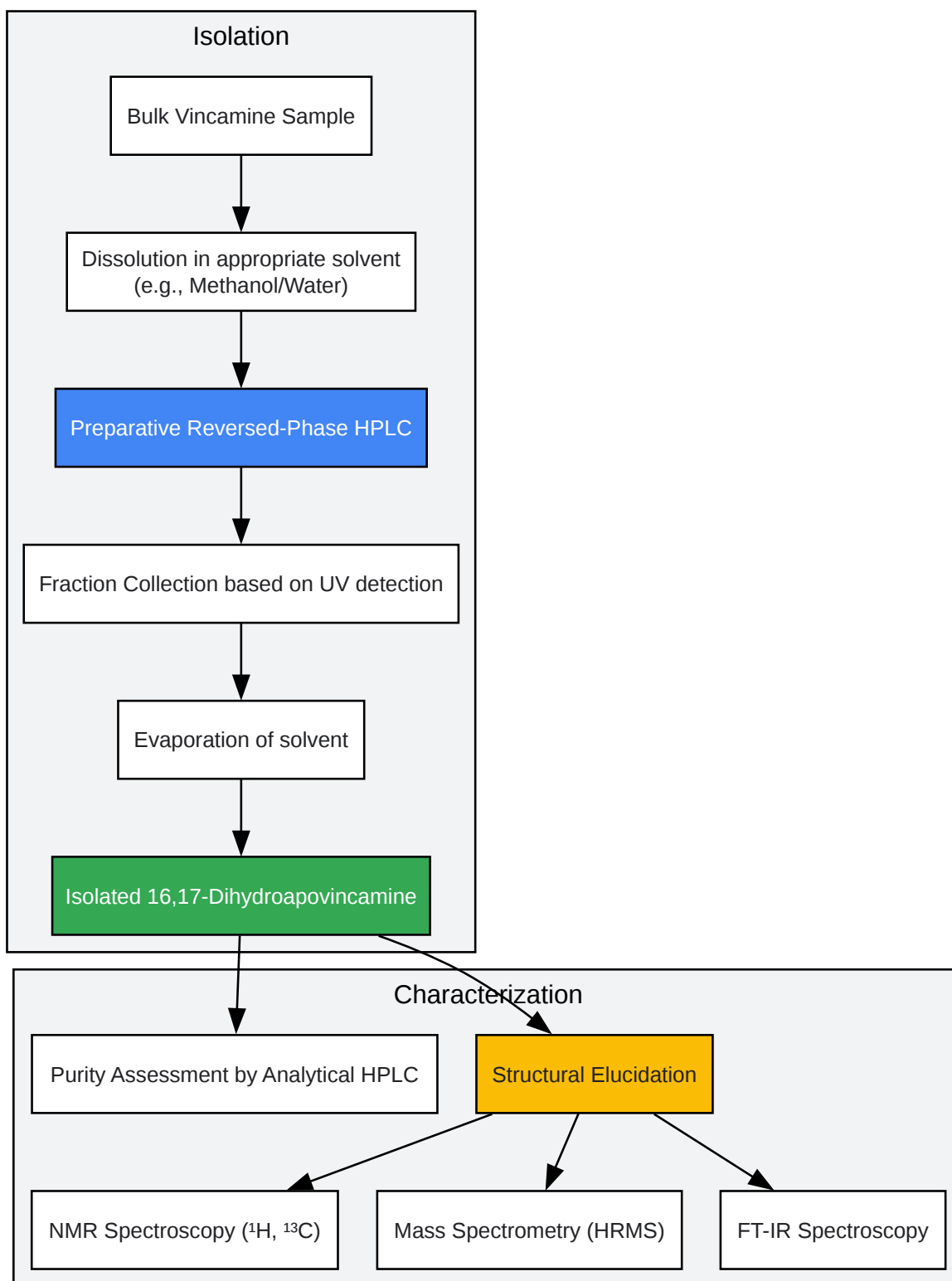
Synthesis and Purification

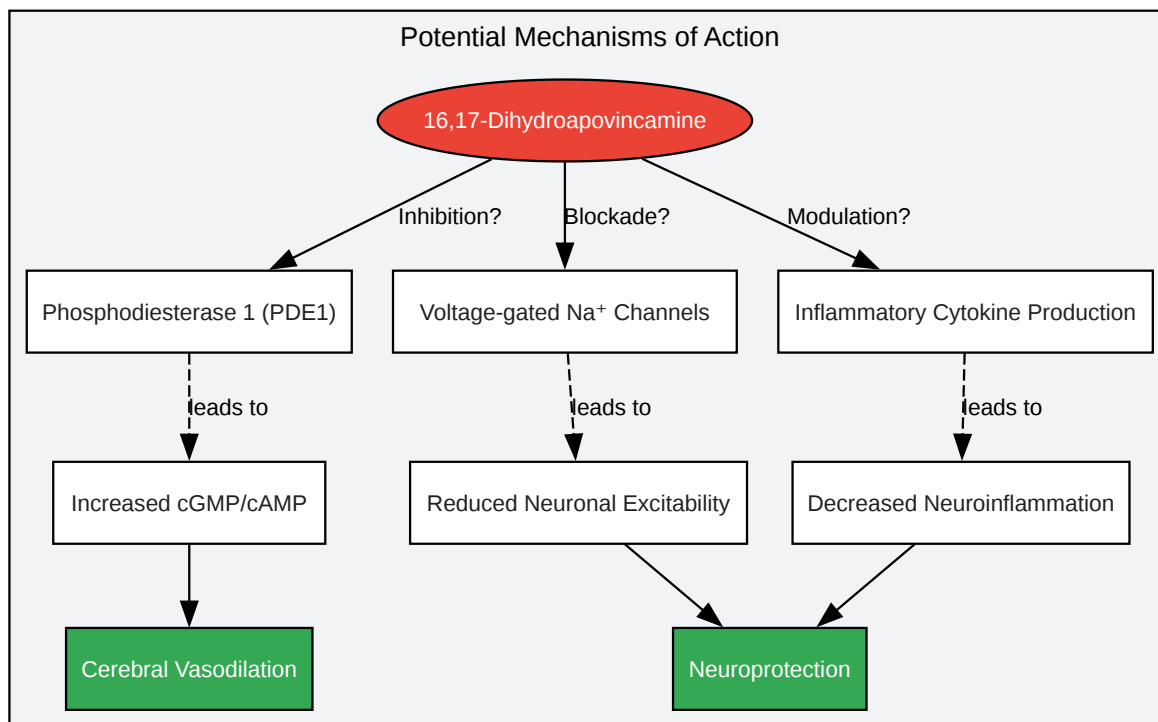
Synthesis

Specific, detailed experimental protocols for the de novo synthesis of **16,17-Dihydroapovincamine** are not readily available in the public domain. However, a German patent (DE2504045A1) describes the preparation of esters of 16,17-dihydroapovincaminic acid, suggesting that the synthesis would likely involve the manipulation of the apovincamine scaffold. It is primarily encountered as an impurity in the synthesis or degradation of Vincamine.

Isolation and Purification

As an impurity, **16,17-Dihydroapovincamine** is typically isolated and purified from bulk Vincamine samples using chromatographic techniques. High-performance liquid chromatography (HPLC), particularly reversed-phase HPLC, is a common method for separating closely related alkaloids.





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References

- 1. researchgate.net [researchgate.net]
- 2. Vincamine - Wikipedia [en.wikipedia.org]
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